

HLCL-61 stability at room temperature

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Compound of Interest

Compound Name: HLCL-61

Cat. No.: B3029215

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HLCL-61 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **HLCL-61**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **HLCL-61**? A: For long-term storage, the solid form of **HLCL-61** should be stored at -20°C for up to three years. For shorter periods, it can be stored at 4°C for up to two years.^{[1][2]} The product should be kept in a sealed container, protected from moisture.^[1]

Q2: The **HLCL-61** powder was shipped at ambient room temperature. Is it still stable? A: Yes, the product is stable for a few weeks during ordinary shipping and time spent in customs when shipped at ambient temperature as a non-hazardous chemical.^{[1][3]}

Q3: What is the recommended solvent for preparing **HLCL-61** stock solutions? A: **HLCL-61** is soluble in DMSO. For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, and saline are recommended.

Q4: How should I store my **HLCL-61** stock solution? A: Stock solutions should be aliquoted to prevent repeated freeze-thaw cycles. For long-term storage, store aliquots at -80°C (stable for up to 6 months). For short-term storage, -20°C is suitable (stable for up to 1 month).

Q5: Can I store the **HLCL-61** stock solution at room temperature? A: It is not recommended to store **HLCL-61** stock solutions at room temperature for extended periods. While the solid compound is stable for short durations at ambient temperatures, solutions are more susceptible to degradation. For optimal results, prepare working solutions fresh and use them the same day.

Q6: I observed precipitation in my stock solution. What should I do? A: If precipitation occurs, you can gently warm the solution and/or use sonication to aid in redissolving the compound. This can happen if the solution is supersaturated or has undergone temperature fluctuations. Always ensure the compound is fully dissolved before use in experiments.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reduced or no compound activity in assay	Compound Degradation: The compound may have degraded due to improper storage (e.g., prolonged storage at room temperature, exposure to light) or multiple freeze-thaw cycles of the stock solution.	Always aliquot stock solutions and store them at the recommended temperatures (-20°C for short-term, -80°C for long-term). Perform a stability test if degradation is suspected (see Experimental Protocols).
Inconsistent experimental results	Inconsistent Compound Concentration: This could be due to partial precipitation in the stock solution or degradation over time.	Before each use, ensure the stock solution is homogenous and free of precipitate. If necessary, warm and sonicate the solution. Prepare fresh dilutions for each experiment from a properly stored stock aliquot.
Precipitate forms when diluting in aqueous buffer	Low Aqueous Solubility: HLCL-61 is not soluble in water. Diluting a concentrated DMSO stock directly into an aqueous buffer can cause it to precipitate.	Minimize the final DMSO concentration in your assay buffer. Consider using a surfactant or co-solvent if compatible with your experimental system. Perform serial dilutions to avoid shocking the compound out of solution.

Stability and Storage Data

The stability of **HLCL-61** is dependent on its form (solid vs. solution) and the storage temperature.

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	≥ 3 years
4°C	2 years	
Room Temperature	Stable for a few weeks (during shipping)	
In Solvent (DMSO)	-80°C	Up to 6 months
-20°C	Up to 1 month	

Experimental Protocols

Protocol: Assessing HLCL-61 Stability at Room Temperature via HPLC

This protocol provides a general workflow to quantify the stability of **HLCL-61** in a DMSO stock solution when stored at room temperature.

Objective: To determine the degradation rate of **HLCL-61** at room temperature over a set period.

Materials:

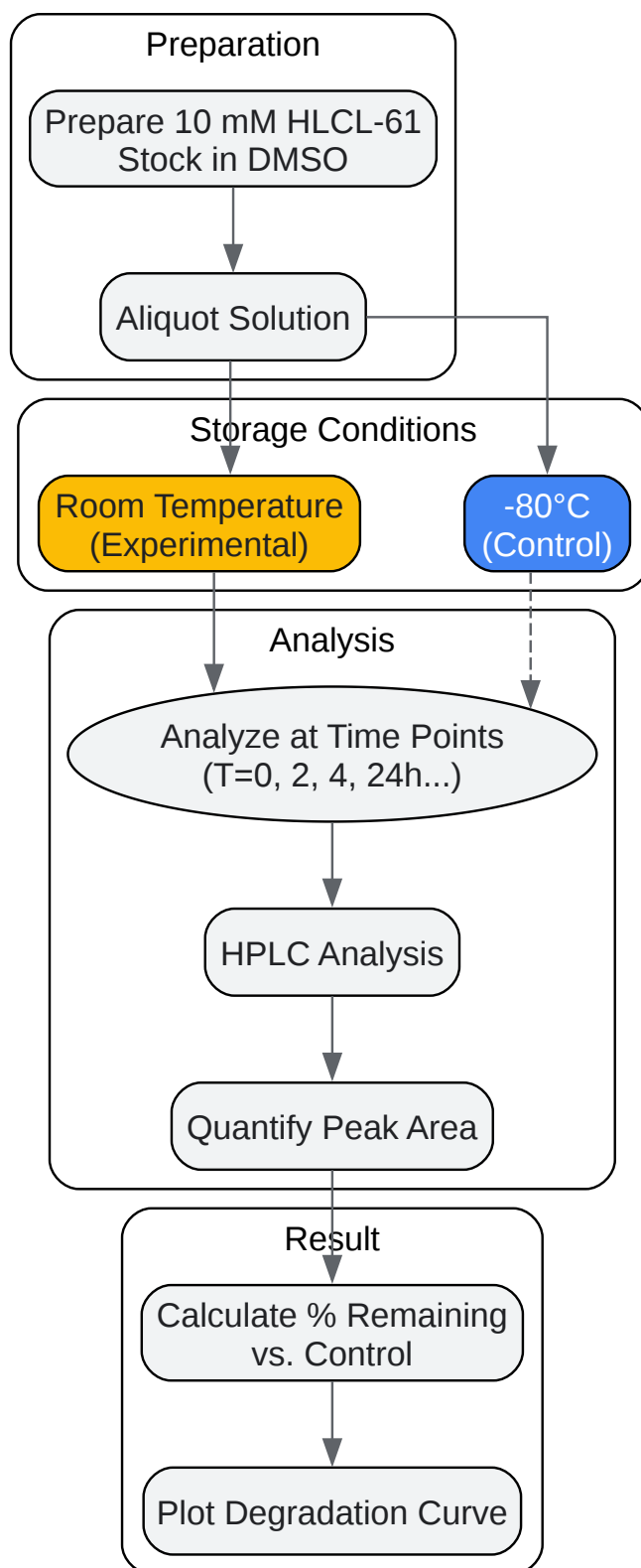
- **HLCL-61** (solid)
- Anhydrous DMSO
- HPLC system with UV detector
- C18 HPLC column
- Appropriate mobile phase (e.g., Acetonitrile:Water with 0.1% TFA, requires optimization)
- Sterile microcentrifuge tubes

Methodology:

- Stock Solution Preparation: Prepare a 10 mM stock solution of **HLCL-61** in anhydrous DMSO. Ensure the compound is fully dissolved.
- Initial Analysis (T=0): Immediately analyze the freshly prepared stock solution via HPLC to obtain the initial peak area, which represents 100% compound integrity.
- Aliquoting and Storage:
 - Control Aliquots: Dispense several aliquots of the stock solution into sterile tubes and store them at -80°C.
 - Experimental Aliquots: Dispense an equal number of aliquots into separate sterile tubes and store them at room temperature (e.g., 20-25°C), protected from light.
- Time-Point Analysis: At designated time points (e.g., 2, 4, 8, 24, 48, and 72 hours), retrieve one experimental aliquot (room temperature) and one control aliquot (-80°C).
- HPLC Analysis: Analyze both samples using the established HPLC method. Record the peak area for **HLCL-61** and note the appearance of any new peaks, which may indicate degradation products.
- Data Analysis:
 - Calculate the percentage of **HLCL-61** remaining in the experimental sample at each time point relative to the control sample from the same time point.
 - Percentage Remaining = (Peak Area of RT sample / Peak Area of -80°C control) * 100.
 - Plot the percentage of remaining **HLCL-61** against time to visualize the degradation kinetics.

Visualizations

Experimental Workflow

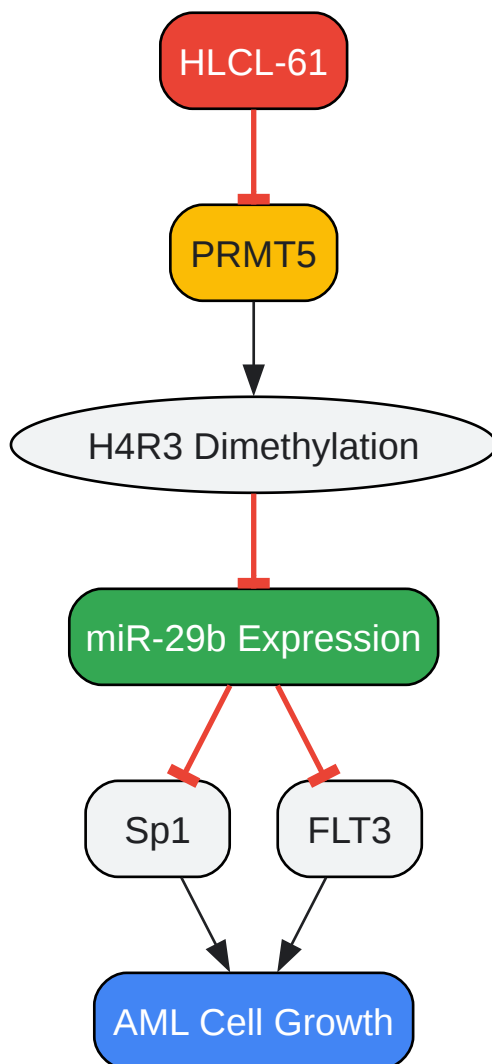


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Caption: Workflow for assessing **HLCL-61** stability at room temperature.

Signaling Pathway

HLCL-61 is a first-in-class inhibitor of Protein Arginine Methyltransferase 5 (PRMT5). In Acute Myeloid Leukemia (AML), PRMT5 is involved in silencing the tumor suppressor microRNA, miR-29b. By inhibiting PRMT5, **HLCL-61** leads to the re-expression of miR-29b, which in turn suppresses the oncoproteins Sp1 and FLT3, ultimately inhibiting AML cell growth.



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References

- 1. HLCL-61(HCl) | inhibitor of PRMT5 | CAS 1158279-20-9 | Buy HLCL-61(HCl) from Supplier InvivoChe [[invivochem.com](https://www.invivochem.com)]
- 2. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 3. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
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